

# Thermodynamic Properties of (R)-(+)-3-Butyn-2-ol: A Technical Guide

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## Compound of Interest

Compound Name: (R)-(+)-3-Butyn-2-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known thermodynamic properties of the chiral alcohol **(R)-(+)-3-Butyn-2-ol**. Due to the specificity of the enantiomer, experimentally determined thermodynamic data is limited. This document compiles available data for **(R)-(+)-3-Butyn-2-ol**, its racemate (3-Butyn-2-ol), and the structurally similar 2-methyl-3-butyn-2-ol for comparative purposes. It also outlines standard experimental protocols for the determination of these properties and details relevant synthetic procedures.

## Quantitative Thermodynamic and Physical Data

The following tables summarize the available quantitative data for **(R)-(+)-3-Butyn-2-ol** and related compounds. It is important to note that direct experimental values for the enthalpy of vaporization and heat capacity of **(R)-(+)-3-Butyn-2-ol** are not readily available in the current literature.

Table 1: Physical Properties of **(R)-(+)-3-Butyn-2-ol** and its Racemate

Property	(R)-(+)-3-Butyn-2-ol	(±)-3-Butyn-2-ol
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O	C <sub>4</sub> H <sub>6</sub> O
Molecular Weight	70.09 g/mol <a href="#">[1]</a>	70.09 g/mol <a href="#">[2]</a>
Boiling Point	108-111 °C <a href="#">[1]</a>	66-67 °C at 150 mmHg, 108-111 °C
Density	0.89 g/mL at 25 °C <a href="#">[1]</a>	0.894 g/mL at 25 °C
Refractive Index (n <sub>20/D</sub> )	1.426 <a href="#">[1]</a>	1.426
Optical Activity [α] <sub>22/D</sub>	+45° (neat) <a href="#">[1]</a>	Not Applicable
Melting Point	-	-12 °C <a href="#">[3]</a>
Vapor Pressure	-	30 hPa at 20 °C <a href="#">[3]</a>

Table 2: Thermodynamic Properties of 2-Methyl-3-butyn-2-ol (for comparison)

Property	Value	Conditions
Enthalpy of Vaporization (Δ <sub>vap</sub> H)	41.0 kJ/mol	at 353 K <a href="#">[4]</a>
43.9 kJ/mol	at 337 K <a href="#">[4]</a>	
49.5 kJ/mol	at 309 K <a href="#">[4]</a>	
Boiling Point	104 °C	at 760 mmHg
Melting Point	2.6 °C	-
Vapor Pressure	15 mmHg	at 20 °C

## Experimental Protocols

Detailed experimental protocols for the determination of thermodynamic properties of **(R)-(+)-3-Butyn-2-ol** are not explicitly published. However, this section describes standard methodologies for these measurements, as well as a published synthesis protocol for the target molecule.

## Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined calorimetrically. A common method involves a Calvet-type microcalorimeter.

**Principle:** A known mass of the substance is vaporized under controlled conditions (e.g., into a vacuum or a stream of inert gas), and the heat absorbed during this phase change is measured directly by the calorimeter.

**Generalized Protocol:**

- A sample of **(R)-(+)-3-Butyn-2-ol** is placed in a specially designed vaporization cell within the calorimeter.
- The system is allowed to reach thermal equilibrium at a desired temperature.
- Vaporization is initiated, for example, by allowing the sample to evaporate into a controlled vacuum.
- The heat absorbed by the sample from the surroundings to facilitate vaporization is measured by the calorimeter's sensors.
- The enthalpy of vaporization is calculated by dividing the measured heat by the number of moles of the vaporized sample.

## Determination of Heat Capacity

The heat capacity of a liquid can be measured using an adiabatic calorimeter.

**Principle:** A known quantity of heat is supplied to a known mass of the substance in a thermally isolated system (the calorimeter), and the resulting temperature change is measured.

**Generalized Protocol:**

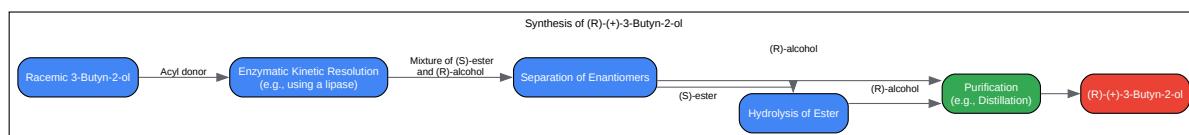
- A precisely weighed sample of **(R)-(+)-3-Butyn-2-ol** is placed in the calorimeter vessel.
- The calorimeter is cooled to the starting temperature of the measurement range.

- The system is thermally isolated.
- A measured amount of electrical energy is supplied to a heater within the sample, and the corresponding temperature increase is recorded.
- The heat capacity is calculated from the electrical energy supplied and the measured temperature change.

## Synthesis of (R)-(+)-3-Butyn-2-ol

The following is a summarized protocol for the enantioselective synthesis of **(R)-(+)-3-Butyn-2-ol**, which would be a prerequisite for its thermodynamic characterization.

### Workflow for the Synthesis of (R)-(+)-3-Butyn-2-ol



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Caption: Synthesis of **(R)-(+)-3-Butyn-2-ol** via enzymatic kinetic resolution.

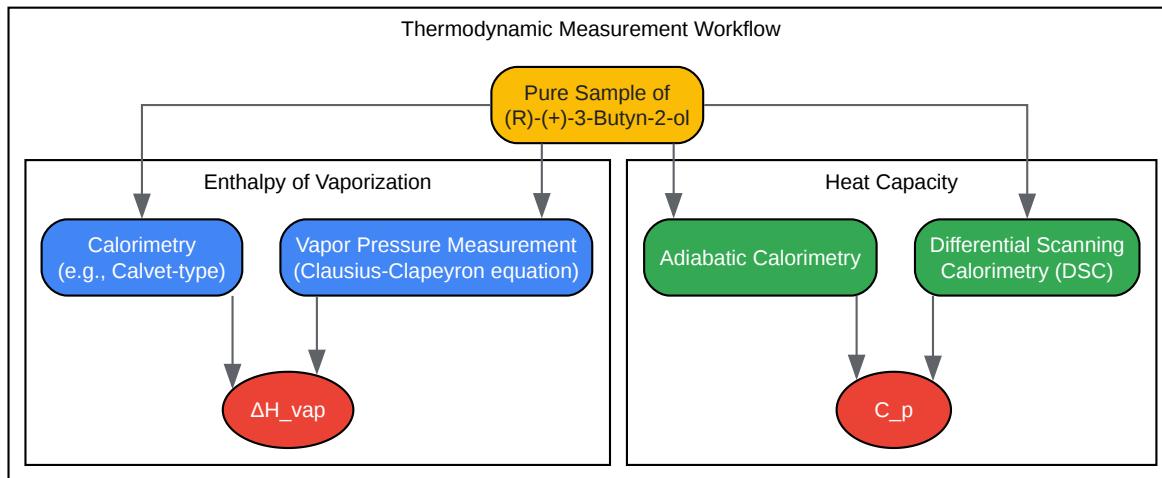
## Signaling Pathways and Biological Interactions

Currently, there is no significant information available in the scientific literature to suggest that **(R)-(+)-3-Butyn-2-ol** is directly involved in any specific biological signaling pathways. Its primary utility in the fields of research and drug development lies in its role as a chiral building block for the synthesis of more complex molecules.

## Logical Relationships in Thermodynamic Measurements

The determination of thermodynamic properties follows a logical workflow, starting from a pure sample and employing specific analytical techniques.

### Workflow for Thermodynamic Property Determination



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Caption: Logical workflow for the experimental determination of thermodynamic properties.

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